

"potassium nitrate solubility curve in water at various temperatures"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium nitrate

Cat. No.: B105494

[Get Quote](#)

The Solubility of Potassium Nitrate in Water: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **potassium nitrate** (KNO_3) in water at various temperatures. It includes tabulated solubility data, a detailed experimental protocol for determining the solubility curve, and a visual representation of the experimental workflow. This information is critical for various applications, including crystallization processes, formulation development, and understanding the physicochemical properties of this compound.

Potassium Nitrate Solubility Data

The solubility of **potassium nitrate** in water is highly dependent on temperature. As the temperature of the water increases, the amount of **potassium nitrate** that can be dissolved also increases significantly. The following table summarizes the solubility of **potassium nitrate** at various temperatures, expressed in grams of KNO_3 per 100 grams of water (g/100g H_2O).

Temperature (°C)	Solubility (g KNO ₃ / 100g H ₂ O)
0	13.3 - 14
10	20.9
20	31.6 - 32
25	38.3
30	45.8
40	63.9
50	85.5
60	110 - 109
70	138
80	169
90	202
100	246 - 247

Note: The data presented is compiled from various scientific sources and may show slight variations.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Determination of the Solubility Curve

The solubility curve of **potassium nitrate** can be determined experimentally by measuring the saturation temperatures of solutions with different concentrations.

Experimental Protocol

This protocol outlines a common method for determining the solubility of **potassium nitrate** in water.

Materials:

- **Potassium nitrate** (KNO₃)

- Distilled or deionized water
- Test tubes
- Beaker (for water bath)
- Hot plate or Bunsen burner
- Thermometer or temperature probe
- Stirring rod
- Balance (accurate to at least 0.01 g)
- Graduated cylinder or pipette

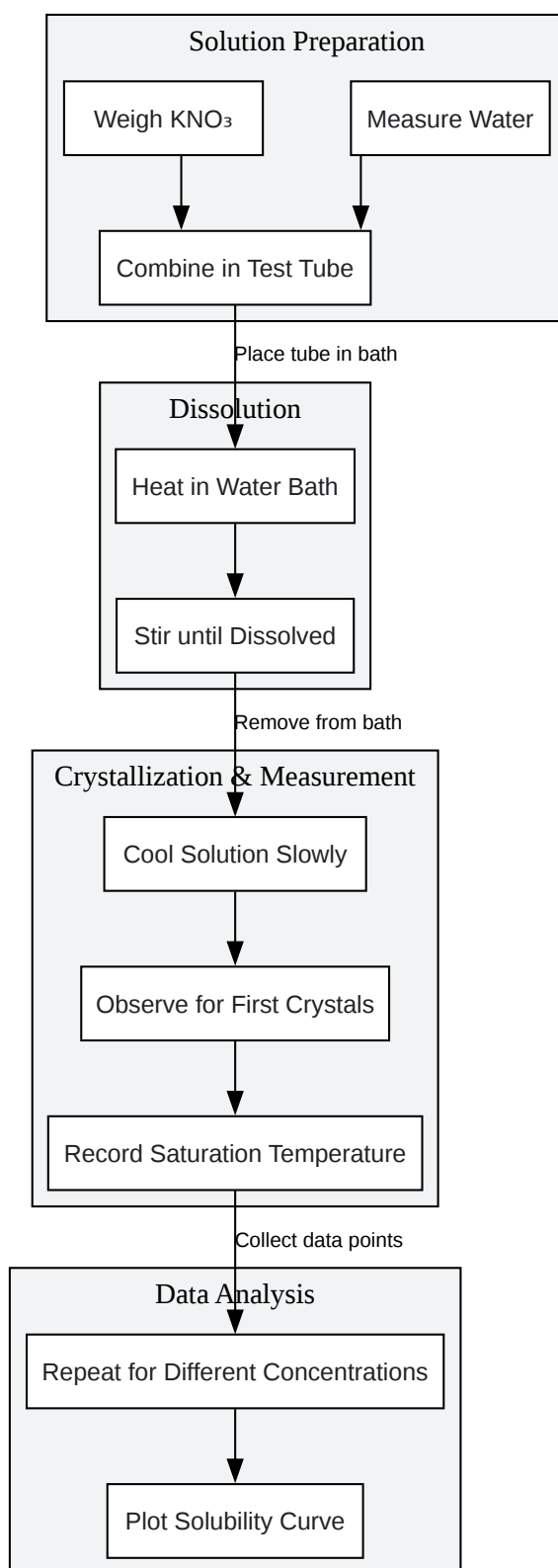
Procedure:

- Preparation of Solutions:
 - Accurately weigh a specific amount of **potassium nitrate** and transfer it to a test tube.
 - Add a precise volume of distilled water to the test tube. For example, start with 2.0 g of KNO_3 in 5.0 mL of water.[\[1\]](#)
- Heating and Dissolution:
 - Set up a water bath by filling a beaker with water and heating it on a hot plate.[\[5\]](#)[\[6\]](#)
 - Place the test tube containing the **potassium nitrate** solution into the hot water bath.
 - Gently stir the solution with a thermometer or stirring rod until all the **potassium nitrate** has completely dissolved.[\[5\]](#)[\[6\]](#)
- Cooling and Crystallization:
 - Once the solid is fully dissolved, remove the test tube from the water bath.
 - Allow the solution to cool slowly while continuously and gently stirring.[\[1\]](#)[\[6\]](#)

- Carefully observe the solution for the first appearance of crystals. This indicates that the solution has reached its saturation point at that specific temperature.^{[5][6]}
- Temperature Measurement:
 - As soon as the first crystals appear, record the temperature from the thermometer. This is the saturation temperature for that concentration.^{[1][5]}
- Data Collection for Multiple Concentrations:
 - Repeat steps 1-4 with different masses of **potassium nitrate** while keeping the volume of water constant. This will generate a series of saturation temperatures for different concentrations.^[7]
- Data Analysis and Curve Plotting:
 - Convert the concentrations to grams of KNO_3 per 100 g of water.
 - Plot a graph with temperature ($^{\circ}\text{C}$) on the x-axis and solubility ($\text{g KNO}_3 / 100\text{g H}_2\text{O}$) on the y-axis.
 - Draw a best-fit curve through the plotted data points to obtain the solubility curve for **potassium nitrate**.^[1]

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility curve of **potassium nitrate**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the solubility curve of **potassium nitrate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. azchemistry.weebly.com [azchemistry.weebly.com]
- 2. homework.study.com [homework.study.com]
- 3. quora.com [quora.com]
- 4. Potassium nitrate - Wikipedia [en.wikipedia.org]
- 5. whs.rocklinusd.org [whs.rocklinusd.org]
- 6. creative-chemistry.org.uk [creative-chemistry.org.uk]
- 7. scribd.com [scribd.com]
- To cite this document: BenchChem. ["potassium nitrate solubility curve in water at various temperatures"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105494#potassium-nitrate-solubility-curve-in-water-at-various-temperatures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com